Chemical properties of 2-Chloro-7-iodoquinoline-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-7-iodoquinoline-3-carbaldehyde*
CAS No.:	*1621615-08-4*
Cat. No.:	*B1433822*

Get Quote

An In-Depth Technical Guide to **2-Chloro-7-iodoquinoline-3-carbaldehyde**: Properties, Reactivity, and Applications

Introduction: A Versatile Scaffold in Modern Synthesis

2-Chloro-7-iodoquinoline-3-carbaldehyde stands as a pivotal heterocyclic building block for researchers in medicinal chemistry and materials science. Its structure is distinguished by a quinoline core, a privileged scaffold known to impart a wide range of biological activities, from anticancer and antimalarial to anti-inflammatory and antibacterial.[1][2] What makes this particular molecule exceptionally valuable is its trifunctional nature. It possesses three distinct, orthogonally reactive sites: a nucleophilically displaceable chlorine atom at the C2 position, an aldehyde group at the C3 position ripe for condensation and derivatization, and an iodine atom at the C7 position, which is an ideal handle for transition-metal-catalyzed cross-coupling reactions. This unique combination allows for a systematic and diverse elaboration of the quinoline core, making it a powerful precursor for the generation of compound libraries in drug

© 2026 BenchChem. All rights reserved.

discovery campaigns. This guide provides a detailed exploration of its chemical properties, synthetic pathways, and strategic applications.

Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's fundamental properties are critical for its effective use in a research setting. The key identifiers and physical characteristics of **2-Chloro-7-iodoquinoline-3-carbaldehyde** are summarized below.

Property	Value	Source
IUPAC Name	2-Chloro-7-iodoquinoline-3-carbaldehyde	N/A
CAS Number	1621615-08-4	[3]
Molecular Formula	$C_{10}H_5ClINO$	[3]
Molecular Weight	317.51 g/mol	[3]
SMILES	O=CC1=CC2=CC=C(I)C=C2N=C1Cl	[3]
Storage	Inert atmosphere, 2-8°C	[3]

Synthesis: The Vilsmeier-Haack Approach

The construction of the 2-chloroquinoline-3-carbaldehyde scaffold is most efficiently achieved via the Vilsmeier-Haack reaction.[2][4][5] This powerful one-pot method accomplishes formylation, chlorination, and cyclization of an appropriate acetanilide precursor. For the synthesis of the title compound, the starting material would be N-(3-iodophenyl)acetamide.

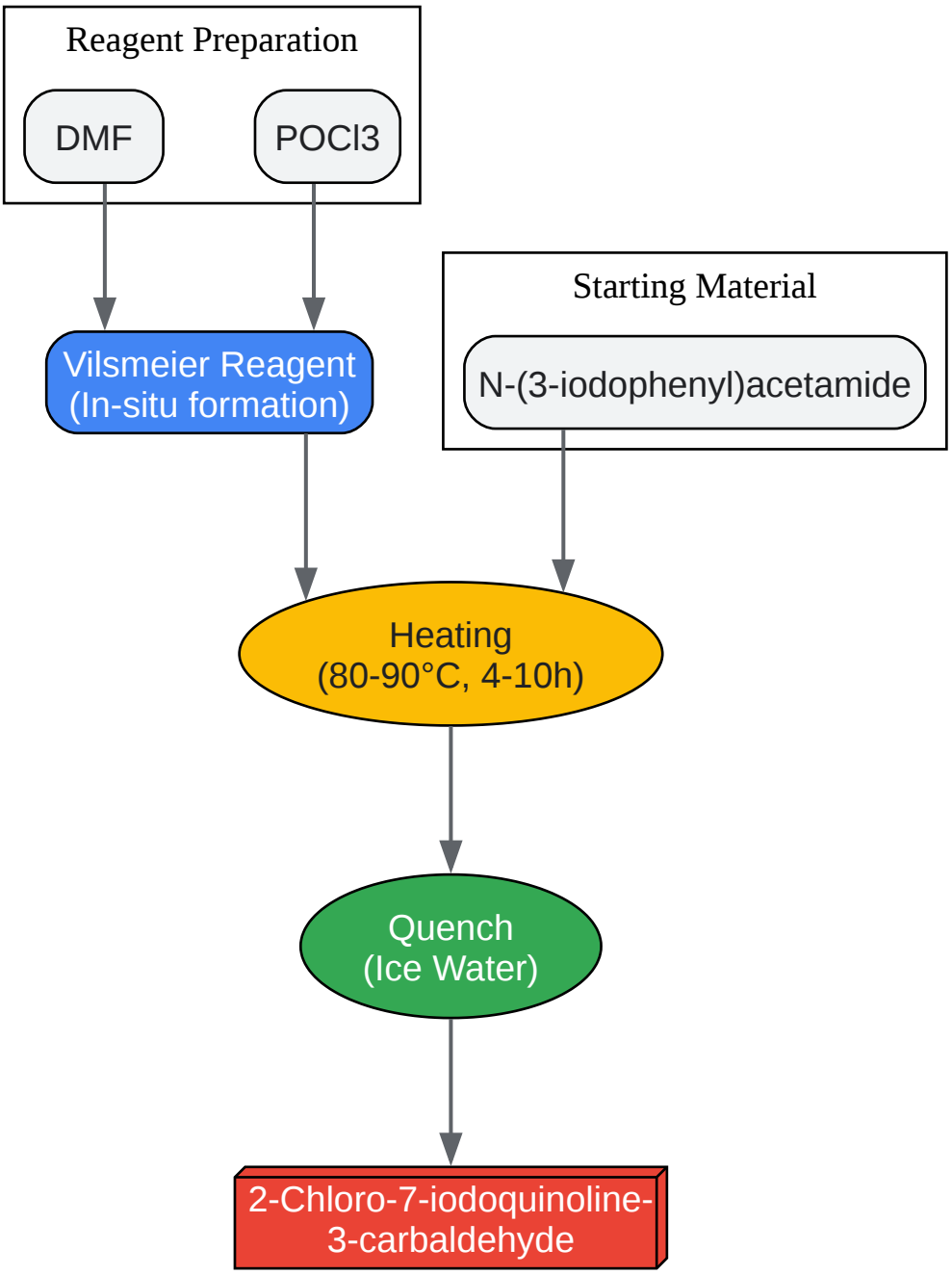
The causality behind this choice of reaction is its efficiency. The Vilsmeier reagent, formed in situ from phosphorus oxychloride ($POCl_3$) and N,N-dimethylformamide (DMF), is a potent electrophile that drives the cyclization and installation of the chloro and aldehyde functionalities in a single operational sequence.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: Synthesis via Vilsmeier-Haack Reaction

- Reagent Preparation: In a three-necked flask equipped with a dropping funnel and a condenser under an inert atmosphere (N_2 or Ar), cool N,N-dimethylformamide (DMF, 3.0 eq) to 0-5 °C in an ice bath.
- Vilsmeier Reagent Formation: Add phosphorus oxychloride ($POCl_3$, 7.0 eq) dropwise to the cooled DMF, maintaining the internal temperature below 10 °C. Stir the resulting mixture for 30 minutes at this temperature to ensure complete formation of the Vilsmeier reagent.
- Substrate Addition: Add N-(3-iodophenyl)acetamide (1.0 eq) portion-wise to the reaction mixture.
- Reaction: After the addition is complete, slowly warm the mixture to room temperature and then heat to 80-90 °C for 4-10 hours.[5] The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- Work-up: Cool the reaction mixture to room temperature and carefully pour it onto crushed ice with vigorous stirring.
- Isolation: The solid precipitate is collected by vacuum filtration, washed thoroughly with cold water until the filtrate is neutral, and then dried under vacuum.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/petroleum ether, to yield **2-Chloro-7-iodoquinoline-3-carbaldehyde** as a solid.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Vilsmeier-Haack synthesis workflow.

Spectroscopic and Analytical Profile

While specific spectra for this exact compound are proprietary, its analytical profile can be reliably predicted based on its structure and data from closely related analogs.

© 2026 BenchChem. All rights reserved.

Technique	Expected Observations
^{1}H NMR	Aldehyde Proton (CHO): A singlet appearing far downfield, typically in the range of δ 9.8-10.5 ppm. Aromatic Protons: Multiple signals in the aromatic region (δ 7.5-9.0 ppm). The proton at the C4 position is expected to be a sharp singlet around δ 8.5-9.0 ppm due to deshielding from the adjacent aldehyde and nitrogen atom. Protons on the benzo-fused ring will exhibit splitting patterns consistent with their substitution.
^{13}C NMR	Carbonyl Carbon (C=O): A signal in the range of δ 185-195 ppm. C2 (C-Cl): A signal around δ 150-155 ppm. C7 (C-I): A signal significantly shifted upfield due to the heavy atom effect of iodine, likely in the δ 90-100 ppm range. Other aromatic carbons will appear between δ 120-150 ppm.
Mass Spec (ESI-MS)	Expected $[M+H]^+$ peak at m/z = 318.5. The isotopic pattern will be characteristic of a molecule containing one chlorine atom (M and M+2 peaks in an approximate 3:1 ratio).
IR Spectroscopy	C=O Stretch (Aldehyde): A strong, sharp absorption band around 1690-1710 cm^{-1}. C-Cl Stretch: A band in the fingerprint region, typically 700-800 cm^{-1}. Aromatic C=C Stretch: Multiple bands in the 1450-1600 cm^{-1} region.

Chemical Reactivity: A Trifecta of Synthetic Handles

The synthetic power of **2-Chloro-7-iodoquinoline-3-carbaldehyde** lies in the differential reactivity of its three functional groups, allowing for sequential and selective modifications.

Reactions at the Aldehyde Group (C3)

© 2026 BenchChem. All rights reserved.

The aldehyde is a classic electrophile, readily participating in a variety of condensation and redox reactions.

- Reductive Amination: Reaction with primary or secondary amines in the presence of a reducing agent (e.g., $NaBH(OAc)_3$) to form secondary or tertiary amines.
- Wittig Reaction: Conversion to an alkene upon reaction with a phosphorus ylide.
- Oxidation: The aldehyde can be oxidized to the corresponding 2-chloro-7-iodoquinoline-3-carboxylic acid using mild oxidizing agents.[6]
- Condensation: Forms Schiff bases (imines) upon reaction with primary amines, or can be used as a component in multicomponent reactions like the Ugi reaction.

Reactions at the Chloro Group (C2)

The chlorine atom at the C2 position is highly activated towards nucleophilic aromatic substitution (S_NAr). This is due to the electron-withdrawing effect of the quinoline nitrogen, which stabilizes the intermediate Meisenheimer complex.

- Amination: Displacement by various amines (aliphatic, aromatic) to yield 2-aminoquinoline derivatives.
- Thiolation: Reaction with thiols or sodium sulfide provides 2-thioether or 2-mercaptoquinoline derivatives.[7]
- Alkoxylation: Substitution with alkoxides (e.g., NaOMe) to form 2-alkoxyquinolines.

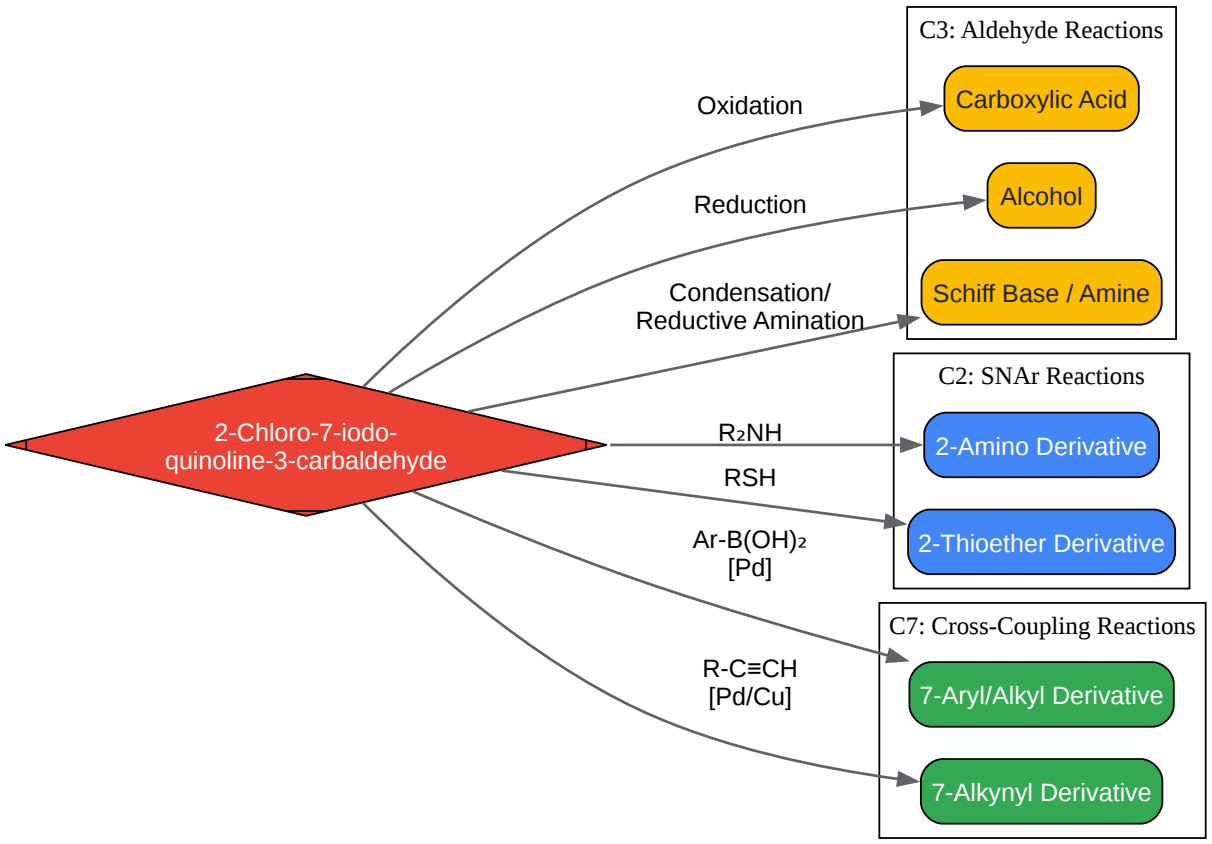
Reactions at the Iodo Group (C7)

The carbon-iodine bond is the ideal site for forming new carbon-carbon and carbon-heteroatom bonds via transition-metal catalysis. This functionality is generally unreactive towards the conditions used to modify the C2 and C3 positions, demonstrating its orthogonal nature.

- Suzuki Coupling: Palladium-catalyzed reaction with boronic acids or esters to introduce new aryl or alkyl groups.

© 2026 BenchChem. All rights reserved.

- Sonogashira Coupling: Palladium/copper-catalyzed reaction with terminal alkynes to synthesize 7-alkynylquinolines.
- Heck Coupling: Palladium-catalyzed reaction with alkenes.
- Buchwald-Hartwig Amination: Palladium-catalyzed coupling with amines.



Click to download full resolution via product page

Caption: Key reaction pathways for derivatization.

© 2026 BenchChem. All rights reserved.

Safety and Handling

As with any halogenated aromatic compound, proper safety protocols must be strictly followed.

- Hazard Classification: The compound is classified as an irritant. Hazard statements include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[3][8]
- Precautions for Safe Handling:
  - Use only in a well-ventilated area, preferably within a chemical fume hood.[8][9]
  - Avoid breathing dust, fumes, or vapors.[8][10]
  - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
  - Wash hands thoroughly after handling.
- Conditions for Safe Storage:
  - Store in a tightly sealed container in a dry, cool place (2-8°C is recommended).[3][10]
  - Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.[3]

References

- Abdel-Wahab, B. F., & Khidre, R. E. (2016). 2-Chloroquinoline-3-carbaldehyde II: Synthesis, Reactions, and Applications. Journal of Chemistry, 2016, 1-15. [Link]
- Patel, R. V., et al. (n.d.). A glycerol mediated domino reaction: an efficient, green synthesis of polyheterocycles incorporating a new thiochromeno[2,3-b]quinoline unit. RSC Advances. [Link]
- Subashini, R., et al. (2009). 2-Chloro-7-methylquinoline-3-carbaldehyde. Acta Crystallographica Section E: Structure Reports Online, 65(11), o2721. [Link]

© 2026 BenchChem. All rights reserved.

- Abdel-Wahab, B. F., et al. (2012). 2-Chloroquinoline-3-carbaldehydes: synthesis, reactions and applications. ResearchGate. [Link]
- Hamama, W. S., et al. (2018). Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs. RSC Advances, 8(15), 8484-8515. [Link]
- Massoud, M. A. M., et al. (2018). 2-Chloroquinoline-3-carbaldehydes: synthesis and reactions (2012-2017). ARKIVOC. [Link]
- PubChem. (n.d.). 2,7-Dichloroquinoline-3-carboxaldehyde. National Center for Biotechnology Information. [Link]
- Pawar, S. S., et al. (2016). Evaluation of Novel 2-Chloro Quinoline-3- Carbaldehyde derivatives. International Journal of Chemical Studies. [Link]
- RSC Publishing. (n.d.). Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs. Royal Society of Chemistry. [Link]
- Doc Brown's Chemistry. (n.d.). 1H NMR spectrum of 2-chloropropane. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 1621615-08-4|2-Chloro-7-iodoquinoline-3-carbaldehyde|BLD Pharm [bldpharm.com]
- 4. researchgate.net [researchgate.net]
- 5. chemijournal.com [chemijournal.com]
- 6. 2749759-48-4|2-Chloro-7-iodoquinoline-3-carboxylic acid|BLD Pharm [bldpharm.com]
- 7. rsc.org [rsc.org]

© 2026 BenchChem. All rights reserved.

- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. echemi.com [echemi.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Chemical properties of 2-Chloro-7-iodoquinoline-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1433822/docs#chemical-properties-of-2-chloro-7-iodoquinoline-3-carbaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.